

Commercial suppliers of (S)-N-Boc-2-hydroxymethylmorpholine

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Compound of Interest

Compound Name: (S)-N-Boc-2-hydroxymethylmorpholine

Cat. No.: B156450

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An In-depth Technical Guide to **(S)-N-Boc-2-hydroxymethylmorpholine** for Researchers and Drug Development Professionals

Introduction

(S)-N-Boc-2-hydroxymethylmorpholine (CAS No. 135065-76-8) is a chiral heterocyclic compound that serves as a versatile building block in medicinal and organic chemistry. Its rigid morpholine scaffold, coupled with the functional handles of a primary alcohol and a Boc-protected amine, makes it a valuable intermediate in the synthesis of a wide array of biologically active molecules.[1] The morpholine ring is a privileged structure in drug discovery, known to improve pharmacokinetic properties such as aqueous solubility and metabolic stability.[2] Consequently, this compound is frequently utilized in the development of novel therapeutics, particularly those targeting the central nervous system (CNS).[2] This guide provides a comprehensive overview of its commercial availability, key technical data, and relevant experimental protocols for its synthesis and analysis.

Commercial Suppliers and Quantitative Data

A variety of chemical suppliers offer **(S)-N-Boc-2-hydroxymethylmorpholine**, with purities typically suitable for research and development purposes. The table below summarizes the offerings from several prominent suppliers, providing a comparative overview of purity levels and physical properties.

Supplier	Purity	Price (USD)	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Boiling Point (°C)	Density (g/cm³)
Dideu Industries Group Limited	≥99.0%	\$1.10/g	135065-76-8	C ₁₀ H ₁₉ NO ₄	217.26	60-62	321	1.118
Shaanxi Dideu Medichem Co. Ltd.	>99%	\$0.01/Kg	135065-76-8	C ₁₀ H ₁₉ NO ₄	217.26	60-62	321	1.118
Career Henan Chemical Co.	98%	\$1.00/Kg	135065-76-8	C ₁₀ H ₁₉ NO ₄	217.26	60-62	321	1.118
EASTCHEMSOURCES LIMITED	99%	\$18.00-20.00/Kg	135065-76-8	C ₁₀ H ₁₉ NO ₄	217.26	60-62	321	1.118
JR MediChem LLC	98%	N/A	135065-76-8	C ₁₀ H ₁₉ NO ₄	217.26	N/A	N/A	N/A
Alfa Aesar	98%	1372.0 CNY/g	135065-76-8	C ₁₀ H ₁₉ NO ₄	217.26	60-62	321	1.118

Oakwood Chemical	N/A	N/A	135065 -76-8	C ₁₀ H ₁₉ NO ₄	217.26	N/A	N/A	N/A
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Note: Prices are subject to change and may vary based on quantity and supplier. Data is compiled from various supplier websites.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

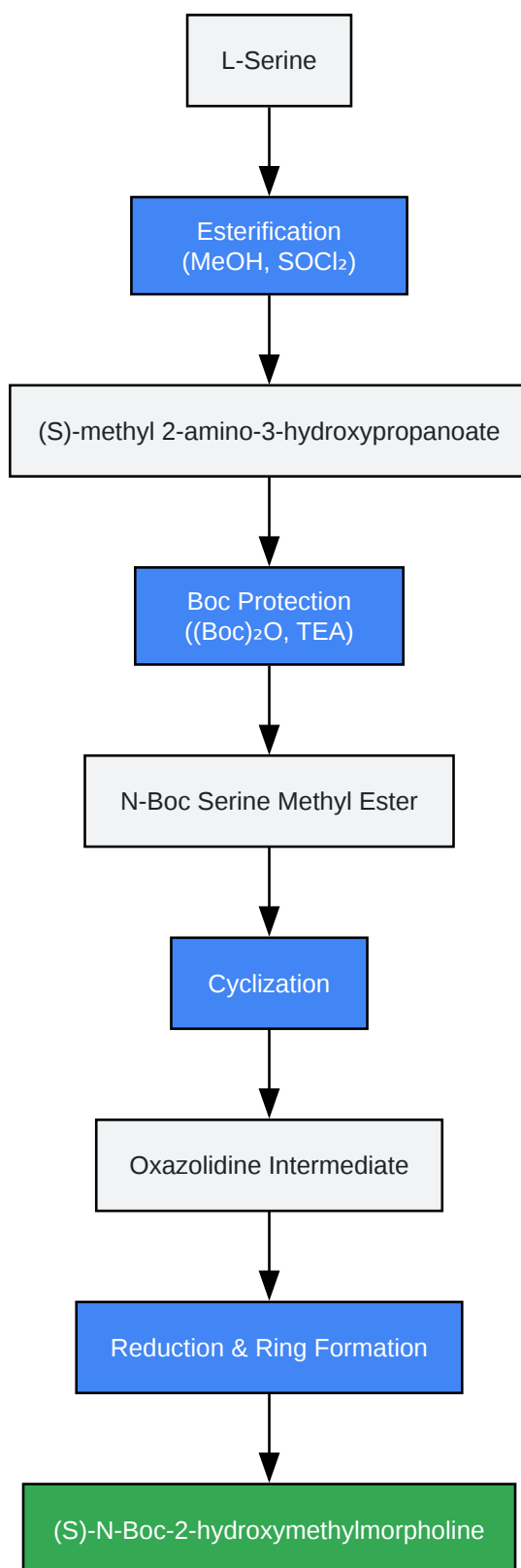
Experimental Protocols

Synthesis of (S)-N-Boc-2-hydroxymethylmorpholine

An operationally simple and chromatography-free synthesis has been developed, starting from (S)-epichlorohydrin. This method allows for high process throughput, making it suitable for larger-scale preparations.[\[1\]](#)

Procedure:

- **Reaction Setup:** In an inert atmosphere, L-Serine is dissolved in methanol and cooled to below 0°C.
- **Esterification:** Thionyl chloride is added slowly to the reaction mixture, which is then refluxed for 3 hours. The mixture is concentrated and co-evaporated with ether to yield (S)-methyl 2-amino-3-hydroxypropanoate.[\[8\]](#)
- **Boc Protection:** The amino group of the serine methyl ester is protected using di-tert-butyl dicarbonate ((Boc)₂O) in the presence of a base like triethylamine in a solvent such as dichloromethane. The reaction is typically stirred at room temperature for several hours.[\[9\]](#)
- **Cyclization:** The N-Boc protected serine methyl ester undergoes cyclization. This can be achieved by refluxing with 2,2-dimethoxypropane (DMP) and a catalytic amount of para-toluenesulfonic acid (PTSA) in a solvent like benzene to form the oxazolidine derivative.[\[8\]](#)
- **Reduction and Ring Formation:** The ester group of the cyclized intermediate is reduced to a primary alcohol, which can then be induced to form the morpholine ring.



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Caption: Synthetic pathway for **(S)-N-Boc-2-hydroxymethylmorpholine** from L-Serine.

Purity Analysis

The purity of **(S)-N-Boc-2-hydroxymethylmorpholine** is typically assessed using a combination of chromatographic and spectroscopic techniques. High-Performance Liquid Chromatography (HPLC) is the primary method for determining chemical purity.

Recommended Method: Reversed-Phase HPLC (RP-HPLC)

- Instrumentation: HPLC system with a UV detector.
- Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 μ m particle size).
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in water.
- Mobile Phase B: 0.1% TFA in acetonitrile.
- Gradient: A typical gradient would be from 5% to 95% Mobile Phase B over 20-30 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 210 nm.
- Sample Preparation: A dilute solution of the compound (e.g., 1 mg/mL) in the mobile phase.

Structural Confirmation

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are used to confirm the chemical structure and identify any impurities with unique proton or carbon signals.[\[10\]](#)[\[11\]](#)
- Mass Spectrometry (MS): Used to verify the molecular weight of the compound.[\[10\]](#)
- Infrared (IR) Spectroscopy: Provides information about the functional groups present in the molecule.[\[12\]](#)

Applications and Signaling Pathways

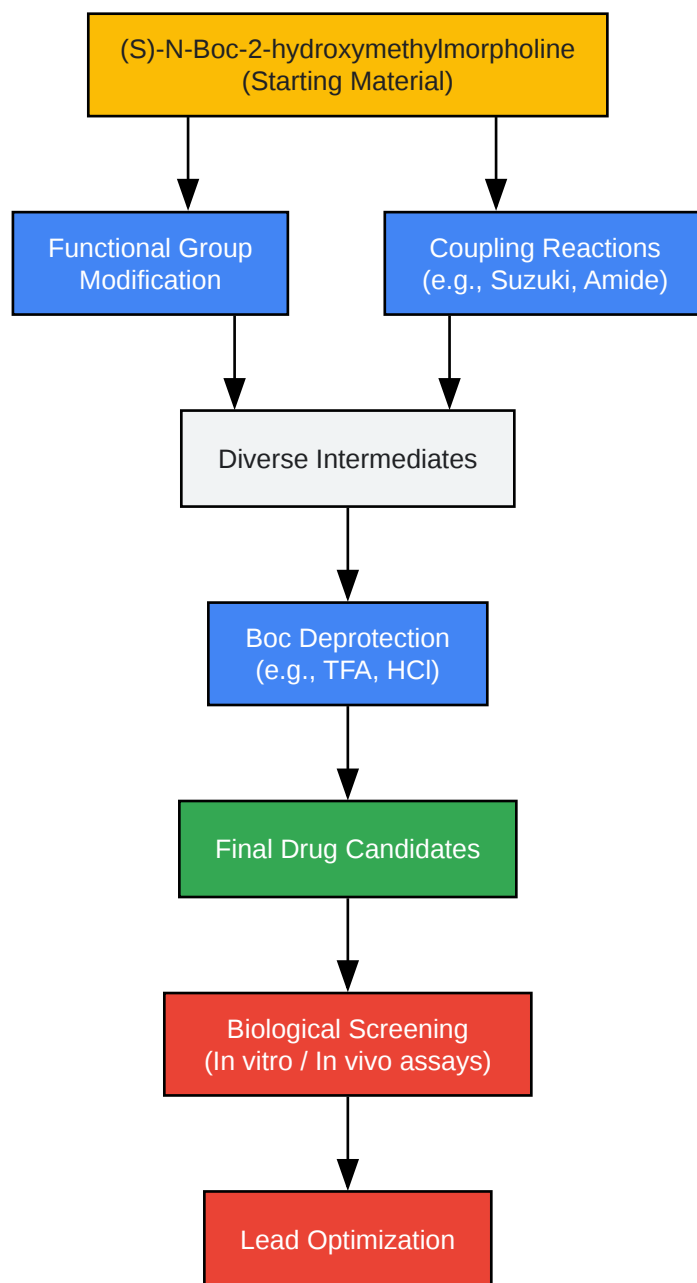
(S)-N-Boc-2-hydroxymethylmorpholine is a key intermediate in the synthesis of various pharmaceutical agents.[\[13\]](#) The morpholine moiety often serves as a scaffold to correctly orient

pharmacophoric groups or to modulate the physicochemical properties of a drug candidate, enhancing its potential for CNS penetration.[2]

Role in Drug Discovery:

- **Scaffold for CNS Agents:** The rigid conformation of the morpholine ring is utilized to position substituents in a specific spatial arrangement for optimal interaction with biological targets.[2]
- **PK/PD Modulation:** The presence of the morpholine ring can improve pharmacokinetic and pharmacodynamic properties, such as solubility and metabolic stability.[2]
- **Synthesis of Chiral Drugs:** As a chiral building block, it is instrumental in the enantioselective synthesis of complex molecules.

The general workflow for utilizing this intermediate in a drug discovery program is outlined below.



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Caption: Workflow for the use of **(S)-N-Boc-2-hydroxymethylmorpholine** in drug discovery.

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